

# Essential Safety and Logistical Information for Handling Desmethyl Erlotinib-d4

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## Compound of Interest

Compound Name: Desmethyl Erlotinib-d4

Cat. No.: B565288

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Desmethyl Erlotinib-d4**. Given that Desmethyl Erlotinib is an active metabolite of the potent EGFR tyrosine kinase inhibitor Erlotinib, and its deuterated form is primarily used in research, it is imperative to handle this compound with the utmost care, following protocols for potent and cytotoxic substances.

## Hazard Identification and Compound Properties

While a specific Safety Data Sheet (SDS) for **Desmethyl Erlotinib-d4** is not readily available, data from its parent compound, Erlotinib, and its non-deuterated metabolite indicate that it should be treated as a hazardous substance. Erlotinib is suspected of causing cancer and may damage fertility or the unborn child. The primary routes of occupational exposure include inhalation, skin contact, and ingestion.

The following table summarizes the known physical and chemical properties of **Desmethyl Erlotinib-d4** and the hazards associated with the parent compound, Erlotinib.

Property	Value	Source
Chemical Name	2-[[4-[(3-ethynylphenyl)amino]-7-(2-methoxyethoxy)-6-quinazolinyloxy]-ethanol-d4	PubChem
Molecular Formula	C <sub>21</sub> H <sub>17</sub> D <sub>4</sub> N <sub>3</sub> O <sub>4</sub>	[1]
Molecular Weight	383.43 g/mol	[1]
Appearance	Solid (presumed)	General chemical knowledge
Solubility (of non-deuterated Desmethyl Erlotinib)	DMSO: 25 mg/mLDMF: 50 mg/mL	[2]
Known Hazards (of parent compound Erlotinib)	Suspected of causing cancer (Carcinogenicity Category 2)Suspected of damaging fertility or the unborn child (Toxic to Reproduction Category 2)Harmful if swallowed, in contact with skin, or if inhaled.	Cayman Chemical SDS for Erlotinib

Disclaimer: The hazard information is based on the parent compound, Erlotinib. **Desmethyl Erlotinib-d4** should be handled with the same precautions as a potent, cytotoxic compound.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **Desmethyl Erlotinib-d4** to ensure the appropriate level of protection. The following table outlines the recommended PPE for various laboratory activities.

Activity	Recommended PPE	Rationale
Receiving and Unpacking	- Single pair of nitrile gloves- Lab coat- Safety glasses	To protect against potential external contamination of the shipping container.
Weighing and Dispensing (as a powder)	- Full-face powered air-purifying respirator (PAPR) or a certified N95 respirator within a chemical fume hood- Disposable solid-front gown with tight cuffs- Double gloves (nitrile)- Safety goggles (if not using a full-face respirator)	High risk of aerosolization and inhalation of the potent powder. Full respiratory protection is critical.[3]
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat or disposable gown- Safety glasses with side shields or chemical splash goggles- Double gloves (nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills.[3]
Handling Solutions	- Lab coat- Safety glasses- Single pair of nitrile gloves	To protect against accidental splashes during routine handling.
Spill Cleanup	- Chemical-resistant disposable gown- Double gloves (nitrile)- Safety goggles- N95 respirator (for powder spills)	To provide full protection during spill containment and cleanup.

## Operational Plan

A systematic approach to handling **Desmethyl Erlotinib-d4** is essential to minimize exposure and ensure a safe laboratory environment.

## Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks in a designated receiving area.
- Wear a lab coat, safety glasses, and single-use nitrile gloves.
- Store the compound in a clearly labeled, sealed container in a designated, secure, and ventilated area at the recommended temperature (typically -20°C for long-term storage).
- Maintain an accurate inventory of the compound.

## Preparation and Handling

- Designated Area: All handling of **Desmethyl Erlotinib-d4**, especially as a solid, must be conducted in a designated area, such as a chemical fume hood or a glove box, to contain any potential airborne particles.
- Weighing:
  - Perform weighing within a ventilated balance enclosure or a chemical fume hood.
  - Use dedicated spatulas and weighing papers.
  - Clean the balance and surrounding surfaces with an appropriate solvent (e.g., 70% ethanol) after each use.
- Dissolving:
  - Prepare solutions in a chemical fume hood.
  - Add the solvent to the powdered compound slowly to avoid splashing.
  - Ensure the container is securely capped before mixing.
- General Handling:
  - Always wear the appropriate PPE as outlined in the table above.
  - Avoid working alone when handling highly potent compounds.
  - Wash hands thoroughly after handling the compound, even if gloves were worn.

## Spill Management

- In the event of a spill, evacuate the immediate area and alert others.
- Don the appropriate PPE for spill cleanup.
- For powder spills: Gently cover the spill with absorbent material to avoid raising dust.
- For liquid spills: Absorb the spill with an inert material (e.g., vermiculite, sand).
- Carefully collect all contaminated materials into a designated cytotoxic waste container.
- Decontaminate the spill area with an appropriate cleaning agent, followed by a final rinse.

## Disposal Plan

All waste generated from the handling of **Desmethyl Erlotinib-d4** must be treated as cytotoxic waste and disposed of according to institutional and local regulations.

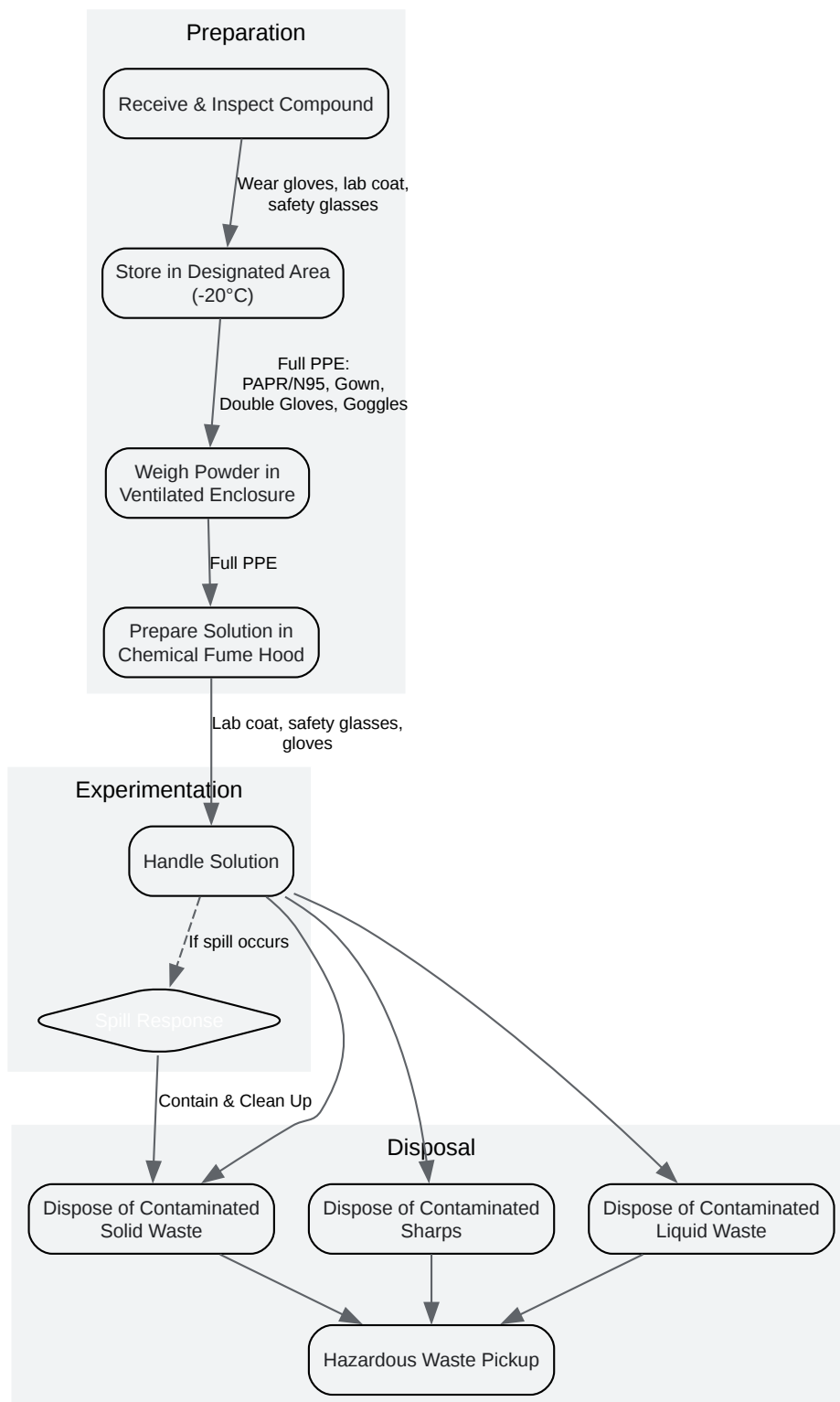
Waste Type	Disposal Procedure
Contaminated Solid Waste	- Place all contaminated disposable items (e.g., gloves, gowns, weighing papers, pipette tips) in a designated, leak-proof, and puncture-resistant container labeled as "Cytotoxic Waste." <sup>[4]</sup> - These containers are often color-coded, typically with a purple lid. <sup>[5]</sup>
Contaminated Sharps	- Dispose of all contaminated needles, syringes, and other sharps in a designated, puncture-proof sharps container labeled "Cytotoxic Sharps Waste." <sup>[4]</sup> <sup>[5]</sup>
Aqueous Waste	- Collect all contaminated aqueous solutions in a sealed, shatter-resistant container clearly labeled with "Cytotoxic Waste" and the chemical name. <sup>[3]</sup> - Do not mix with other chemical waste streams unless compatibility has been confirmed.
Unused Compound	- The original container with any unused compound should be disposed of as cytotoxic waste.

All cytotoxic waste must be collected and disposed of by a certified hazardous waste management service, typically via high-temperature incineration.<sup>[6]</sup>

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety precautions for a typical experimental workflow involving **Desmethyl Erlotinib-d4**.

## Workflow for Handling Desmethyl Erlotinib-d4

[Click to download full resolution via product page](#)Caption: Key safety and handling workflow for **Desmethyl Erlotinib-d4**.

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